

Application Notes and Protocols for the Laboratory Synthesis of Lapazine

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Compound of Interest

Compound Name: Lapazine

Cat. No.: B1248162

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These application notes provide a detailed protocol for the synthesis of **Lapazine**, a synthetic phenazine derivative of interest for its potential therapeutic applications. The synthesis involves the condensation of β -lapachone with o-phenylenediamine, which can be efficiently achieved through microwave-assisted synthesis.

Chemical Properties of Lapazine

Property	Value
Molecular Formula	$C_{21}H_{18}N_2O$
Molecular Weight	314.4 g/mol
Appearance	Yellow solid[1]

Experimental Protocols

Synthesis of Lapazine from β -Lapachone

This protocol details a microwave-assisted method for the synthesis of **Lapazine** from β -lapachone and o-phenylenediamine. This method offers high yields and significantly reduced reaction times compared to conventional heating.[2]

Materials:

- β -lapachone
- o-phenylenediamine
- Water (deionized)
- Silica gel for column chromatography
- Hexane (analytical grade)
- Ethyl acetate (analytical grade)

Equipment:

- Microwave reactor
- Reaction vessel suitable for microwave synthesis
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator
- Glass column for chromatography
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a suitable microwave reactor vessel, combine β -lapachone and o-phenylenediamine.
- Microwave Irradiation: Seal the vessel and subject the reaction mixture to microwave irradiation under the following conditions:
 - Temperature: 150°C
 - Pressure: 4.5 bar
 - Time: 15 minutes[2]

- Work-up: After the reaction is complete, allow the vessel to cool to room temperature. Add water to the reaction mixture to precipitate the crude product.
- Isolation: Collect the yellow precipitate by vacuum filtration and wash it three times with water.^[2]
- Purification: Purify the crude **Lapazine** by silica gel column chromatography using a mixture of hexane-ethyl acetate (95:5) as the eluent.^[2]
- Drying: After column chromatography, combine the fractions containing the pure product and remove the solvent using a rotary evaporator to obtain **Lapazine** as a yellow solid.

Quantitative Data

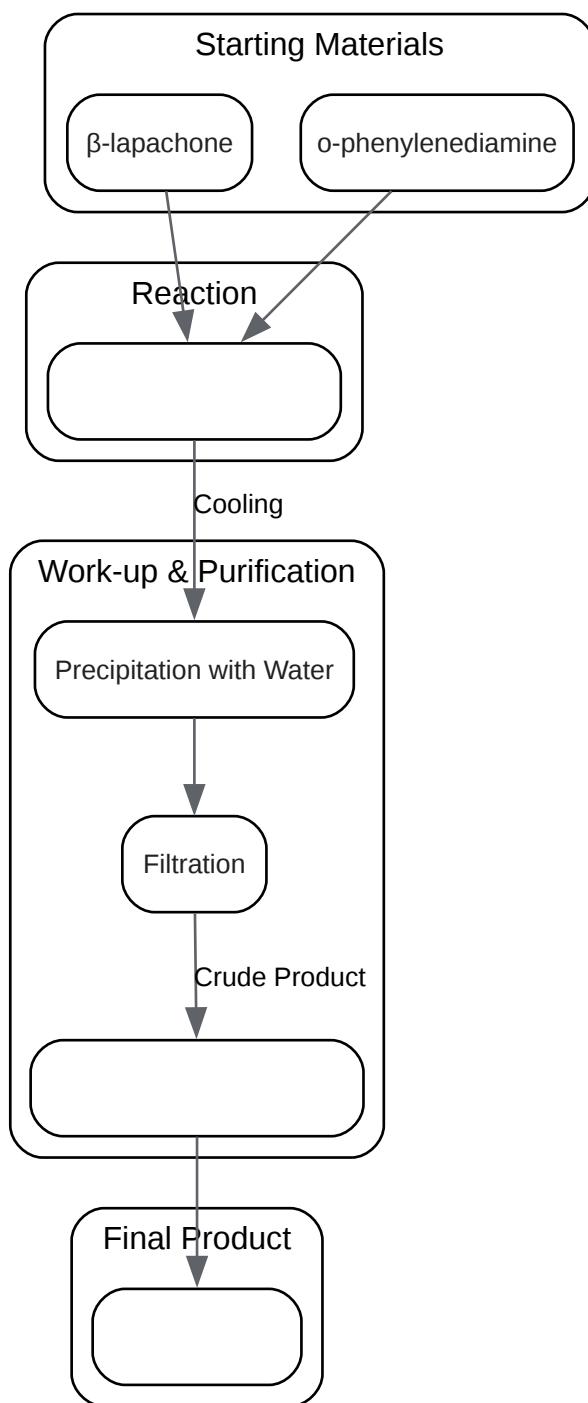
The microwave-assisted synthesis of **Lapazine** from β -lapachone provides the following results:

Parameter	Value	Analytical Method
Yield	>85% ^[2]	Gravimetric analysis after purification
Purity	98.9% ^[1]	Gas Chromatography-Flame Ionization Detector (GC-FID)

Visualizations

Logical Workflow for Lapazine Synthesis

The following diagram illustrates the key steps in the laboratory synthesis of **Lapazine**.



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Caption: Workflow for the synthesis of **Lapazine**.

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References

- 1. researchgate.net [researchgate.net]
- 2. journals.indexcopernicus.com [journals.indexcopernicus.com]
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